

8-Bromo-2-methylquinoline CAS number and properties

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Compound of Interest

Compound Name: 8-Bromo-2-methylquinoline

Cat. No.: B152758

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An In-depth Technical Guide to 8-Bromo-2-methylquinoline

This technical guide provides a comprehensive overview of **8-Bromo-2-methylquinoline**, a key heterocyclic compound for professionals in research, chemical synthesis, and drug development. It details the molecule's physicochemical properties, synthesis protocols, and significant applications.

Core Compound Identification

8-Bromo-2-methylquinoline, also known as 8-Bromoquinoline, is a substituted quinoline derivative.^{[1][2]} The presence of a bromine atom at the 8-position and a methyl group at the 2-position of the quinoline ring system imparts specific reactivity, making it a valuable intermediate in various synthetic applications.^[1]

Identifier	Value	Reference
CAS Number	61047-43-6	[1][2][3][4]
Molecular Formula	C ₁₀ H ₈ BrN	[1][2][3]
Synonyms	8-Bromoquinaldine	[1][2]
IUPAC Name	8-bromo-2-methylquinoline	[3]
InChIKey	GQPRZSFQSOEDNV-UHFFFAOYSA-N	[3]
SMILES	<chem>CC1=NC2=C(Br)C=CC=C2C=C1</chem>	[2][3]

Physicochemical and Spectroscopic Properties

The compound is typically a white to light yellow crystalline powder.[1] Its properties make it suitable for various organic reactions, and its structure has been confirmed by X-ray crystallography.[1][5]

Table 2.1: Physical Properties

Property	Value	Reference
Molecular Weight	222.09 g/mol	[1]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	66 - 70 °C	[1]
Boiling Point	132 °C at 0.1 mmHg	[1][6]

| Purity | ≥ 98% (GC) [[1][2] |

Table 2.2: Computational and Spectroscopic Data

Property	Value	Reference
Topological Polar Surface Area (TPSA)	12.89 Å ²	[2]
logP	3.30572	[2]
¹ H NMR (CDCl ₃ , 400 MHz) δ	2.82 (s, 3H, CH ₃), 7.33 (m, 2H, quinoline 3,6-H), 7.73 (dd, J=8.0 Hz, J=1.2 Hz, 1H, quinoline 7-H), 8.02 (m, 2H, quinoline 4,5-H)	[5][7]
Crystal System	Monoclinic	[5]

| π-π Stacking Distance | 3.76 Å [[5][8] |

Synthesis of 8-Bromo-2-methylquinoline

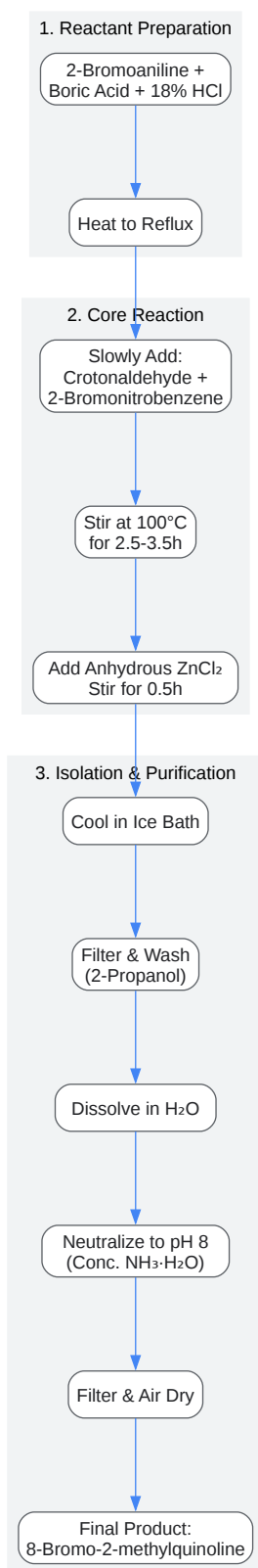
The synthesis of **8-Bromo-2-methylquinoline** is commonly achieved through a cyclization reaction involving o-bromoaniline and a carbonyl compound. One established method is a modified Skraup synthesis.

Experimental Protocol: Cyclization of o-Bromoaniline

A detailed protocol for the synthesis of **8-Bromo-2-methylquinoline** has been reported, involving the reaction of o-bromoaniline with crotonaldehyde in the presence of an oxidizing agent and a catalyst.[5][7]

- Preparation of Reactant Solution: A solution of 2-bromoaniline (0.05 mol), boric acid (3.10 g), and 18% HCl (50 ml) is prepared and heated to reflux.[5]
- Addition of Reagents: A mixture of crotonaldehyde (0.06 mol) and an oxidizing agent such as 2-bromonitrobenzene (0.01 mol) is added slowly to the refluxing solution over 1 hour.[5]
- Reaction: The mixture is stirred at 100 °C (373 K) for an additional 2.5–3.5 hours.[5][7]
- Catalyst Addition: An equimolar amount of anhydrous ZnCl₂ is added, and the mixture is stirred vigorously for 30 minutes.[5]

- Work-up and Isolation: The reaction mixture is cooled in an ice bath. The resulting crude solid is filtered and washed with 2-propanol.[5]
- Purification: The solid is dissolved in water and neutralized with a concentrated ammonia solution to a pH of 8. The product precipitates and is collected by filtration, air-dried, and can be further purified by recrystallization from ethanol to obtain a grey or white solid.[5][6] The reported yield is approximately 52-54%.[5][6]



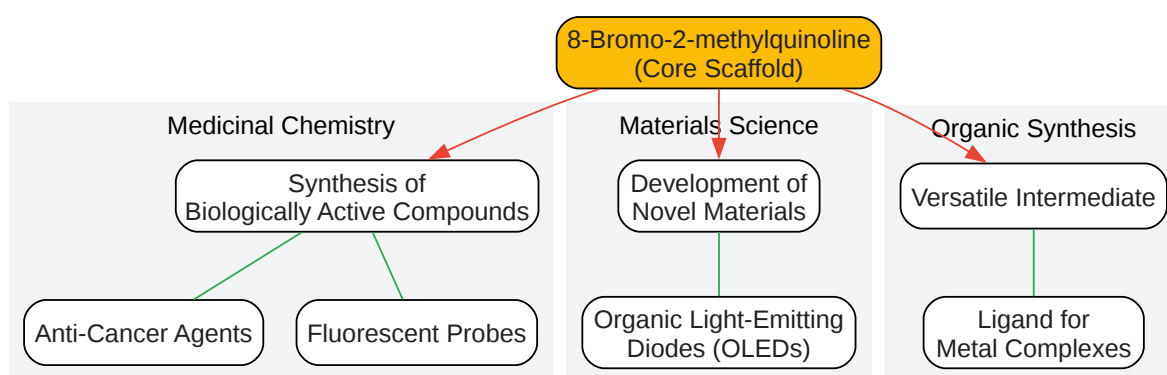
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Caption: Synthetic workflow for **8-Bromo-2-methylquinoline**.

Applications in Research and Drug Development

8-Bromo-2-methylquinoline is a versatile building block in medicinal chemistry and materials science due to its unique reactivity.[1] The bromine atom at the C8 position serves as a functional handle for introducing diverse molecular fragments, typically through palladium-catalyzed cross-coupling reactions.

- **Pharmaceutical and Medicinal Chemistry:** It is a key intermediate in the synthesis of complex, biologically active compounds.[1] Quinoline derivatives are known to possess a wide range of pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[1][9] This compound is specifically noted for its role as a precursor in the development of potential anti-cancer agents.[1]
- **Materials Science:** The quinoline scaffold is of interest in the development of organic electronic materials. **8-Bromo-2-methylquinoline** has shown potential as a building block for organic light-emitting diodes (OLEDs) and other electronic materials.[1]
- **Chemical Synthesis:** It is used in the preparation of more complex molecules, such as fluorescent probes for biological imaging, which are crucial tools in drug discovery.[1] It can also act as a ligand for the preparation of metal complexes.[10]



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Caption: Key application areas of **8-Bromo-2-methylquinoline**.

Safety and Handling

According to GHS classifications, **8-Bromo-2-methylquinoline** is considered a hazardous substance. It is known to cause skin irritation (H315) and serious eye irritation (H319).[3] Appropriate personal protective equipment (PPE), including gloves and eye protection, should be used when handling this compound.[3] It should be stored at room temperature.[1][2]

Hazard Statement	Code
Causes skin irritation	H315
Causes serious eye irritation	H319

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